

Advanced Application Note: Boc-3-nitro-L-tyrosine in Drug Discovery

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Compound of Interest

Compound Name: *Boc-3-nitro-L-tyrosine*

CAS No.: *5575-03-1*

Cat. No.: *B3037717*

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Executive Summary

Boc-3-nitro-L-tyrosine (N-tert-Butoxycarbonyl-3-nitro-L-tyrosine) is a specialized amino acid derivative pivotal in modern drug discovery for structure-activity relationship (SAR) profiling, peptidomimetic design, and site-specific labeling. Unlike standard tyrosine, the 3-nitro derivative possesses a significantly lower phenolic pKa (~7.2 vs. ~10.0), allowing it to function as an isosteric probe for phosphotyrosine or to stabilize electrostatic interactions at physiological pH. Furthermore, it serves as a "masked" precursor for 3-aminotyrosine, enabling orthogonal bio-conjugation strategies.

This guide details the strategic integration of **Boc-3-nitro-L-tyrosine** into peptide workflows, focusing on synthesis, on-resin modification, and functional assays.

Scientific Rationale & Mechanism

The pKa Modulation Effect

The electron-withdrawing nitro group (

) at the ortho position of the phenol ring dramatically increases the acidity of the hydroxyl group.

- Native Tyrosine pKa: ~10.0 (Protonated/Neutral at pH 7.4)
- 3-Nitrotyrosine pKa: ~7.0–7.5 (Significant population of Deprotonated/Anionic species at pH 7.4)

Application in Drug Design: By substituting Tyrosine with 3-Nitrotyrosine in a ligand, researchers can test if a specific proton transfer or electrostatic interaction (salt bridge) is critical for receptor binding without altering steric bulk significantly. It is a robust mimic for phosphotyrosine in SH2 domain inhibitors due to its anionic character.

Orthogonal Precursor (The "Trojan Horse" Strategy)

The nitro group is chemically inert to standard Boc-SPPS deprotection conditions (TFA) and coupling reagents. However, it can be selectively reduced to an aromatic amine (3-aminotyrosine). This amine is highly nucleophilic compared to the N-terminus or other side chains (at controlled pH), allowing for site-specific labeling with fluorophores, biotin, or cross-linkers.

Protocol A: Solid-Phase Peptide Synthesis (SPPS) Incorporation

Context: This protocol assumes a standard Boc-chemistry workflow (TFA deprotection / HF cleavage), though the building block can also be adapted for solution-phase synthesis.

Reagents Required

- Resin: MBHA or PAM resin (0.5 mmol/g loading).
- Amino Acid: **Boc-3-nitro-L-tyrosine** (Boc-Tyr(3-NO₂)-OH).
- Coupling Agents: DIC (Diisopropylcarbodiimide) / HOBt (Hydroxybenzotriazole).
- Solvent: DMF (N,N-Dimethylformamide), DCM (Dichloromethane).[\[1\]](#)
- Deprotection: 50% TFA in DCM.[\[2\]](#)

Step-by-Step Methodology

- Resin Preparation:
 - Swell resin in DCM for 30 minutes.
 - Wash 3x with DMF.[\[1\]](#)
- Coupling (The Active Ester Method):
 - Rationale: We use DIC/HOBt to minimize racemization. The phenolic hydroxyl of 3-nitrotyrosine is acidic but generally does not require protection during coupling if 1 equivalent is used, though O-acylation is a risk if excess activated acid is present.
 - Mix: Dissolve Boc-Tyr(3-NO₂)-OH (3.0 eq) and HOBt (3.0 eq) in minimal DMF.
 - Activate: Add DIC (3.0 eq) and stir for 5 minutes at room temperature.
 - Reaction: Add the mixture to the resin-bound amine.[\[1\]](#) Shake for 2–4 hours.
 - Monitoring: Perform Kaiser Test. If blue (incomplete), recouple using HATU/DIEA for 1 hour.
- Deprotection Cycle:
 - Wash resin 3x with DCM.[\[1\]](#)
 - Treat with 50% TFA/DCM (2 min pre-wash, then 20 min reaction).
 - Note: The nitro group is stable in TFA.
 - Wash 3x DCM, 2x DMF, 2x 10% DIEA/DCM (Neutralization).
- Cleavage (Final):
 - Standard HF cleavage (if using Boc/Bzl strategy) or TFMSA. The nitro group is stable to HF conditions (0°C, 1 hour).

Protocol B: On-Resin Reduction to 3-Aminotyrosine

Context: Converting the inert nitro group into a reactive amine for labeling or cyclization. This is best performed on-resin to prevent intermolecular cross-linking.

Reagents

- Reducing Agent: Tin(II) Chloride Dihydrate ().
- Solvent: DMF.
- Additive: Thiophenol (optional, accelerates reaction).

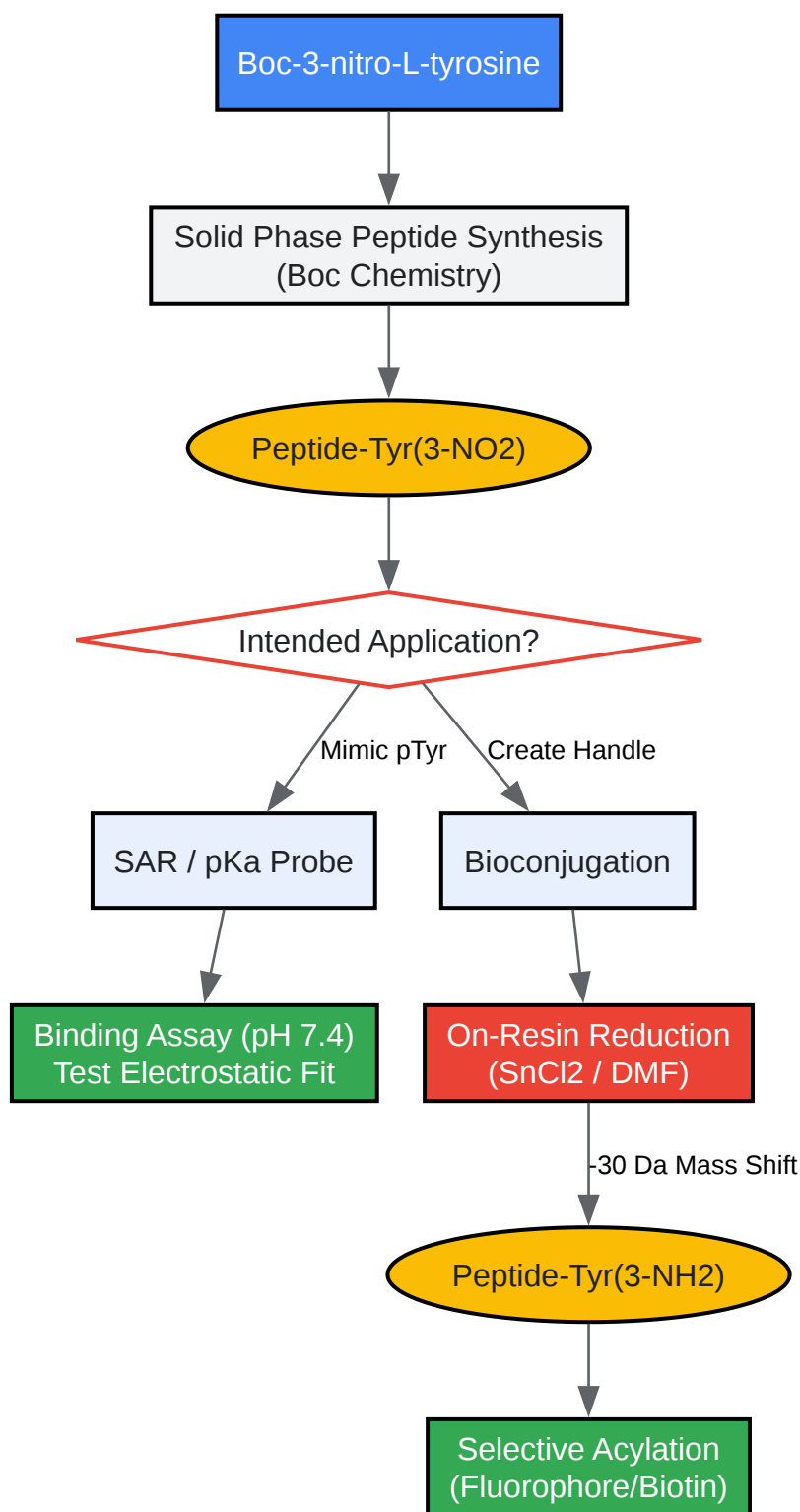
Step-by-Step Methodology

- Preparation:
 - Ensure the N-terminus is protected (e.g., Boc group still on) if you want to avoid side reactions with the N-terminal amine, although the aromatic amine is less basic ($pK_a \sim 4.7$) than the alpha-amine.
 - Wash resin 3x with DMF.[\[1\]](#)
- Reduction Reaction:
 - Prepare a 2M solution of in DMF.
 - Add solution to the resin (ensure resin is fully covered).
 - Shake at room temperature for 4–8 hours.
 - Visual Check: The resin color often shifts from yellow (nitro) to colorless/light tan (amine).
- Washing (Critical):
 - Tin salts can adhere to the resin. Wash extensively:

- 3x DMF.[\[1\]](#)
- 3x DMF/Water (1:1).
- 3x Methanol (to shrink and remove salts).
- 3x DMF.[\[1\]](#)
- Validation:
 - Cleave a small aliquot. Analyze via LC-MS.
 - Mass Shift: Expect a loss of 30 Da (Transformation of [46 Da] to [16 Da]).

Visualizing the Workflow

The following diagram illustrates the decision matrix for using **Boc-3-nitro-L-tyrosine** in inhibitor design and conjugation.



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Caption: Workflow for utilizing **Boc-3-nitro-L-tyrosine** as either an electrostatic probe or a conjugation scaffold.

Data Summary: Comparative Properties

Property	L-Tyrosine (Native)	3-Nitro-L-Tyrosine	3-Amino-L-Tyrosine
Phenolic pKa	~10.0	~7.2	~10.0 (Amine pKa ~4.7)
Charge at pH 7.4	Neutral	Partial Negative	Zwitterionic
Electronic Nature	Electron Rich	Electron Deficient	Electron Rich (Nucleophilic)
Fluorescence	Intrinsic (280ex/303em)	Quenched/Low	Distinct (Shifted)
Primary Use	Native Structure	pKa Probe, pTyr Mimic	Crosslinking, Labeling

Troubleshooting & Expert Tips

- **Solubility:** **Boc-3-nitro-L-tyrosine** is hydrophobic. Ensure it is fully dissolved in DMF before adding coupling reagents. If precipitation occurs, add a small amount of NMP (N-methyl-2-pyrrolidone).
- **Racemization:** The electron-withdrawing nitro group makes the alpha-proton slightly more acidic, increasing racemization risk during activation. Always use HOBt or Oxyma Pure as a suppressor. Avoid prolonged pre-activation times.
- **Analysis:** In HPLC, the nitro-peptide will be more hydrophobic (elute later) than the amino-peptide (elute earlier). Use this shift to monitor the reduction reaction efficiency.
- **Storage:** Store the raw material at -20°C. It is hygroscopic; allow to warm to room temperature before opening to prevent water condensation which hydrolyzes the Boc group over time.

References

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